

Robustaflavone: A Biflavonoid with Therapeutic Potential

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Compound of Interest

Compound Name: Robustaflavone

Cat. No.: B1679496

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Abstract

Robustaflavone, a naturally occurring biflavonoid, has garnered significant scientific interest due to its diverse pharmacological activities. This document provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **robustaflavone**. Detailed experimental protocols for its isolation and characterization are presented, alongside an exploration of its modulation of key signaling pathways implicated in various disease states. This guide is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Identification

Robustaflavone is a biflavonoid, meaning it is formed from the oxidative coupling of two apigenin monomer units. The linkage occurs between the C-3' position of one apigenin molecule and the C-6" position of the second.

Table 1: Chemical Identifiers of **Robustaflavone**

Identifier	Value	Citation
IUPAC Name	6-[5-(5,7-dihydroxy-4-oxochromen-2-yl)-2-hydroxyphenyl]-5,7-dihydroxy-2-(4-hydroxyphenyl)chromen-4-one	[1]
Molecular Formula	C30H18O10	[1]
SMILES String	<chem>C1=CC(=CC=C1C2=CC(=O)C3=C(O2)C=C(C(=C3O)C4=C(C=CC(=C4)C5=CC(=O)C6=C(C=C(C=C6O5)O)O)O)O)O</chem>	[1]
CAS Number	49620-13-5	[1]

Physicochemical Properties

The physicochemical properties of **robustaflavone** are crucial for its absorption, distribution, metabolism, and excretion (ADME) profile, which in turn influences its bioavailability and therapeutic efficacy.

Table 2: Physicochemical Properties of **Robustaflavone**

Property	Value	Citation
Molecular Weight	538.46 g/mol	[2]
Melting Point	370-372 °C (decomposes)	[3]
Solubility	Soluble in methanol, ethanol, DMSO and other organic solvents.	[2]
logP (Predicted)	5.0	[4]

Biological and Pharmacological Properties

Robustaflavone exhibits a wide spectrum of biological activities, making it a promising candidate for the development of novel therapeutics. Its primary reported activities include antiviral, anti-inflammatory, and antioxidant effects.

Antiviral Activity

Robustaflavone has demonstrated potent antiviral activity, particularly against the Hepatitis B virus (HBV).

Table 3: Anti-Hepatitis B Virus Activity of **Robustaflavone**

Parameter	Value	Cell Line	Citation
EC50	0.25 μ M	2.2.15	[1]

Studies have shown that **robustaflavone** acts as a non-nucleoside inhibitor of HBV replication. [1] Furthermore, it exhibits synergistic anti-HBV activity when used in combination with established antiviral drugs like penciclovir and lamivudine.[1]

Anti-inflammatory Activity

Robustaflavone possesses significant anti-inflammatory properties, primarily through the modulation of key inflammatory mediators and signaling pathways. In lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages, **robustaflavone** has been shown to reduce the production of nitric oxide (NO), and pro-inflammatory cytokines such as interleukin-1 β (IL-1 β) and IL-6.[5][6][7] This inhibition is attributed to its ability to suppress the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2).[5][6][7]

Antioxidant Activity

While specific IC50 values for **robustaflavone** in standard antioxidant assays like DPPH and ABTS are not readily available in the cited literature, its classification as a flavonoid suggests inherent antioxidant potential due to the presence of multiple hydroxyl groups on its aromatic rings. These functional groups can donate hydrogen atoms to scavenge free radicals, thereby mitigating oxidative stress.

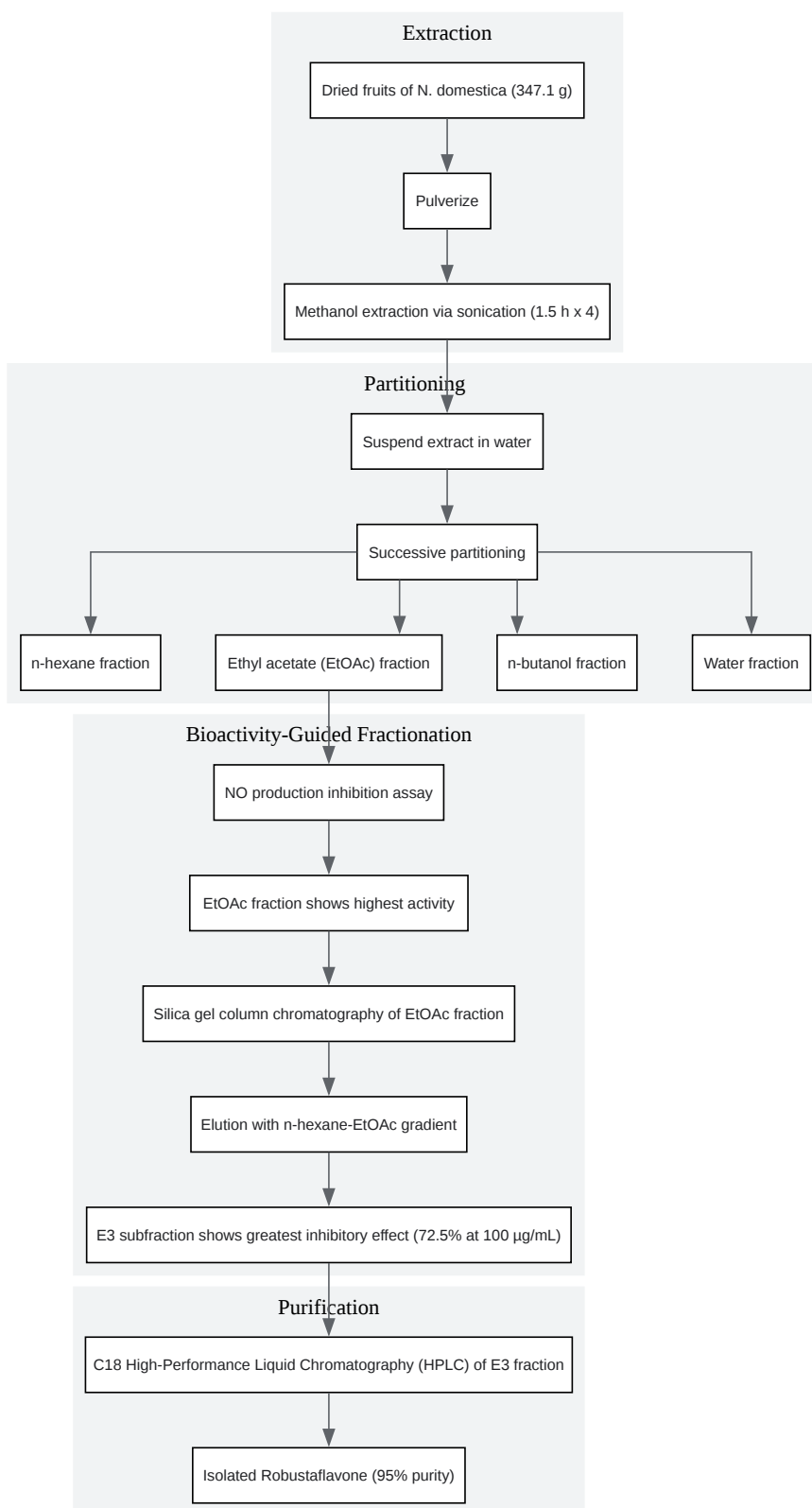
Cytotoxic Activity

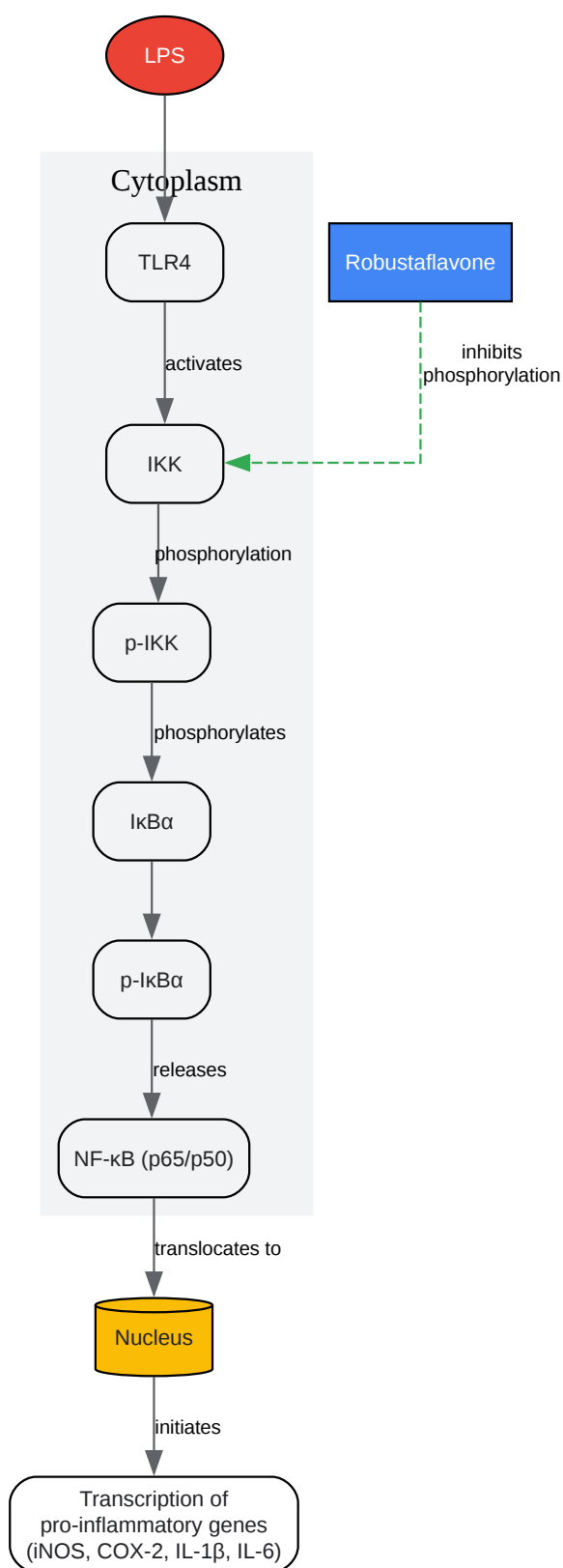
Robustaflavone has been reported to exhibit cytotoxic activity against various cancer cell lines.[8] However, specific IC50 values across a broad range of cell lines are not detailed in the provided search results. This area warrants further investigation to fully characterize its anticancer potential.

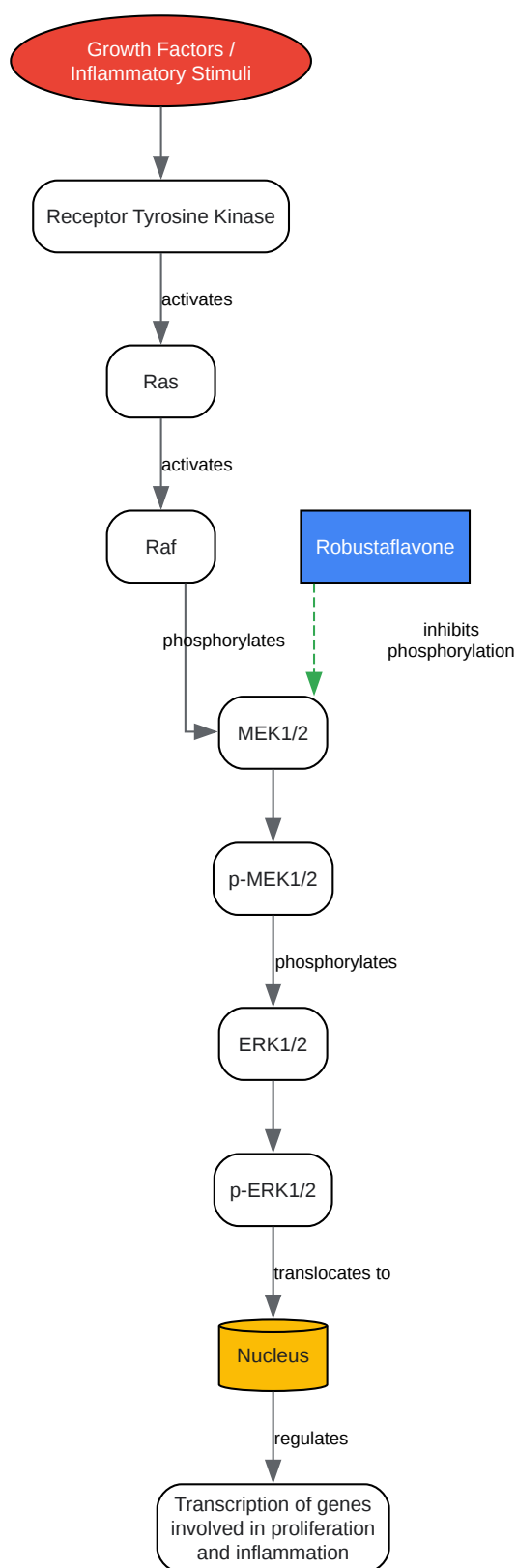
Experimental Protocols

Bioactivity-Guided Isolation of Robustaflavone from *Nandina domestica*

The following protocol describes the isolation of **robustaflavone** from the dried fruits of *Nandina domestica*, guided by the inhibition of nitric oxide production in LPS-stimulated RAW 264.7 macrophages.[5]







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